

Aszonapyrone A therapeutic potential

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aszonapyrone A

Cat. No.: S3314408

Get Quote

Overview of Aszonapyrone A

Aszonapyrone A is a **meroditerpenoid** isolated from fungi, primarily those of the genera *Neosartorya* and *Aspergillus* [1] [2]. The compound features a complex structure combining a polyketide-derived pyrone ring with a diterpenoid moiety, as confirmed by spectroscopic methods and X-ray crystallography [2].

Reported Biological Activities

The table below summarizes the key biological activities and experimental data for **Aszonapyrone A** based on current research.

Reported Biological Activity	Experimental Model/Assay	Key Findings/Outcome	Source Organism & Isolation
Antibacterial Activity	Screening against Gram-positive/-negative bacteria and multidrug-resistant environmental isolates.	No significant activity observed (MIC >256 µg/mL) [2].	Isolated from the algicolous fungus <i>Neosartorya takakii</i> KUFC 7898, found on the marine alga <i>Amphiroa</i> sp. [2].
Quorum Sensing Inhibition	Screening based on inhibition of pigment production by	No inhibitory activity detected [2].	

Reported Biological Activity	Experimental Model/Assay	Key Findings/Outcome	Source Organism & Isolation
	<i>Chromobacterium violaceum</i> (ATCC 31532).		
Cytotoxic/Anticancer Potential	Listed in a review of fungal metabolites with anticancer activity.	Specific experimental data (cell lines, IC ₅₀ values) not provided in the available search results [3].	The review notes its production by <i>Neosartorya</i> species but does not specify the source for this particular metabolite [3].

Research Gaps and Missing Comparative Data

Based on the search results, several key pieces of information are required for a comprehensive therapeutic evaluation:

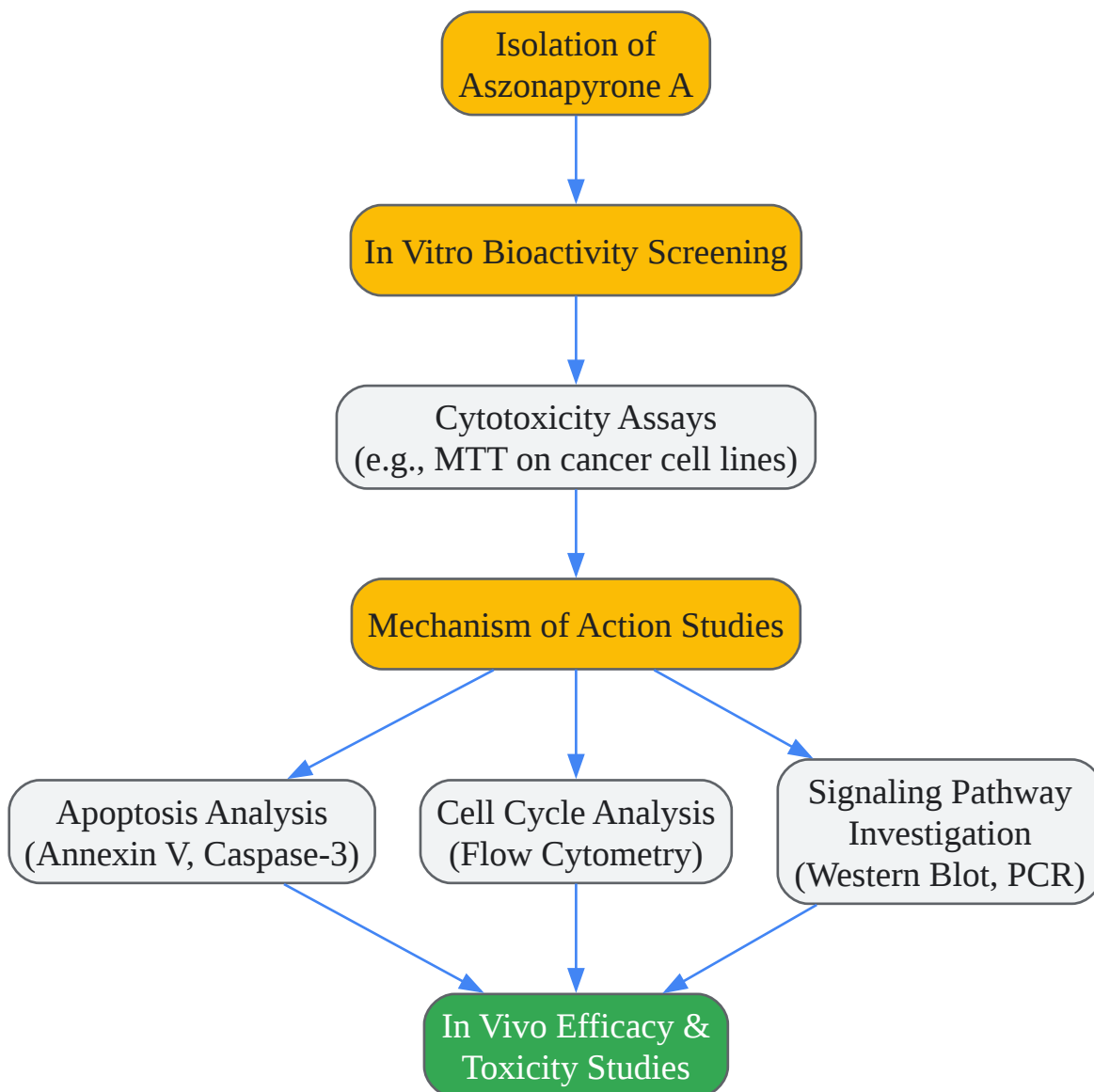
- **Specific Cytotoxicity Data:** IC₅₀ values against a panel of human cancer cell lines are needed to assess its anticancer potential [3].
- **Mechanism of Action Studies:** Detailed information on its molecular targets, such as specific signaling pathways it inhibits (e.g., apoptosis, cell cycle), is not available in the sourced material.
- **Direct Comparative Studies:** The search results lack head-to-head experimental comparisons of **Aszonapyrone A** with other natural or synthetic compounds, or with standard chemotherapeutic drugs.

Future Research Directions

To fully assess the therapeutic potential of **Aszonapyrone A**, future research should focus on:

- **Mechanism Elucidation:** Conducting studies to uncover its precise mode of action, which can be visualized in a proposed workflow below.
- **In-depth Biological Screening:** Expanding testing to include anti-inflammatory, antiviral, and other pharmacological activities.

- **Structure-Activity Relationship (SAR) Studies:** Synthesizing analogs to identify which parts of the molecule are critical for its biological activity.
- **In Vivo Studies:** Evaluating its efficacy and toxicity in animal models.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Metabolites from Marine-Derived Fungi as Potential ... [mdpi.com]
2. A New Meroditerpene and a New Tryptoquivaline Analog ... [pmc.ncbi.nlm.nih.gov]
3. Advances on anticancer fungal metabolites [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Aszonapyrone A therapeutic potential]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3314408#aszonapyrone-a-therapeutic-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com